

# A Technical Guide to Chromous Iodide (Chromium(II) Iodide)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Chromous iodide*

Cat. No.: *B13812784*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the core chemical and physical properties of **chromous iodide** ( $\text{CrI}_2$ ). While a fundamental inorganic compound, a thorough understanding of its properties is essential for its application in chemical synthesis and materials science. This guide focuses on its chemical formula, formula weight, and structural geometry.

## Core Properties and Data

**Chromous iodide**, also known as chromium(II) iodide, is an inorganic compound with the chemical formula  $\text{CrI}_2$ [1][2]. It is a red-brown or black solid material[2]. The compound is formed from one chromium(II) cation ( $\text{Cr}^{2+}$ ) and two iodide anions ( $\text{I}^-$ ).

The quantitative properties of **chromous iodide** are summarized in the table below for ease of reference.

Property	Value
Chemical Formula	CrI <sub>2</sub>
Formula Weight	305.805 g/mol
Elemental Composition (Cr)	17.00%
Elemental Composition (I)	83.00%
Density	5.196 g/cm <sup>3</sup>

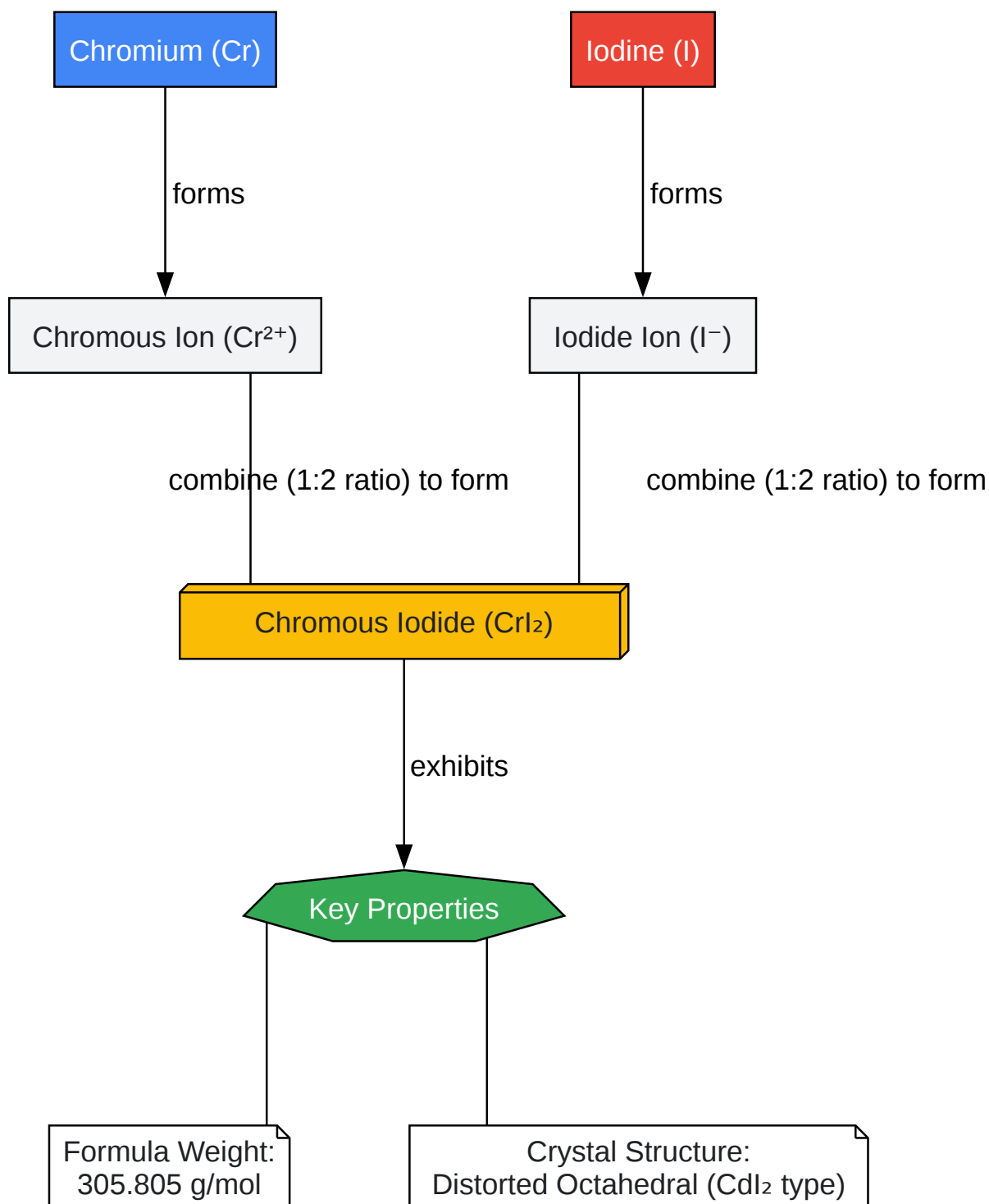
## Molecular Geometry and Crystal Structure

In the solid state, **chromous iodide** does not exist as a discrete molecule with a simple VSEPR-based geometry. Instead, it adopts a crystal lattice structure. Specifically, it features the cadmium iodide (CdI<sub>2</sub>) structural motif[2].

In this arrangement, the chromium(II) centers are in an octahedral coordination geometry, interconnected by bridging iodide ligands to form sheets[2]. Due to the d<sup>4</sup> electron configuration of the Cr(II) ion, this octahedral coordination sphere is highly distorted[2].

## Logical Relationships of Chromous Iodide

The following diagram illustrates the fundamental composition and properties of **chromous iodide**.



[Click to download full resolution via product page](#)

Composition and properties of **chromous iodide**.

## Experimental Protocols

As a fundamental inorganic salt, **chromous iodide** is not typically associated with the complex signaling pathways or drug development workflows common in biomedical research. Its experimental protocols are primarily centered on its synthesis and use as a chemical reagent or precursor in materials science.

One common synthesis method involves the treatment of chromium powder with concentrated hydroiodic acid, which yields a hydrated form of **chromous iodide**[2]. Anhydrous  $\text{CrI}_2$  can be prepared via the thermal decomposition of chromium(III) iodide ( $\text{CrI}_3$ )[2].

Synthesis via reaction with Hydroiodic Acid:  $\text{Cr} + n\text{H}_2\text{O} + 2\text{HI} \rightarrow \text{CrI}_2(\text{H}_2\text{O})_n + \text{H}_2$ [2]

This reaction provides a direct route to hydrated chromium(II) iodide, which can then be used for subsequent chemical transformations.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Chromous iodide |  $\text{CrI}_2$  | CID 12147720 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Chromium(II) iodide - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [A Technical Guide to Chromous Iodide (Chromium(II) Iodide)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13812784#chromous-iodide-molecular-geometry-and-formula-weight]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)